Using 3-Monochlorotriiodothyronine as a pharmaceutical reference standard

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Compound of Interest	
Compound Name:	*3-Monochlorotriiodothyronine*
CAS No.:	*909279-46-5*
Cat. No.:	*B601863*

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Application Note: Qualification and Application of **3-Monochlorotriiodothyronine** as a Pharmaceutical Reference Standard

Executive Summary

This technical guide details the protocol for utilizing **3-Monochlorotriiodothyronine** (MCT) (CAS: 909279-46-5) as a critical Reference Standard (RS) in the quality control of thyroid hormone therapeutics, specifically Levothyroxine Sodium (T4) and Liothyronine Sodium (T3).

MCT is a structural analog of Levothyroxine where the iodine atom at the 3-position of the inner tyrosyl ring is replaced by a chlorine atom. Due to the high structural similarity between MCT and T4, it serves as a challenging "critical pair" in Reverse-Phase HPLC (RP-HPLC), necessitating precise method validation to ensure separation and accurate quantification of process-related impurities.

Chemical Characterization & Handling

Before integrating MCT into an analytical workflow, the operator must understand its physicochemical properties to prevent degradation and ensure standard integrity.

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Compound Identity

- Systematic Name: (S)-2-Amino-3-[3-chloro-4-(4-hydroxy-3,5-diiodophenoxy)-5-iodophenyl]propanoic acid[1][2]
- Common Name: Levothyroxine Monochloro Impurity; 3-Chloro-5,3',5'-triiodothyronine.
- Molecular Formula: $C_{15}H_{11}ClI_3NO_4$
- Molecular Weight: 685.42 g/mol [1][3]

Handling & Stability Protocols

Thyroid hormone analogs are notoriously sensitive to light (photolytic deiodination) and pH changes.

- Light Protection: All stock and working solutions must be prepared in amber glassware. Limit exposure to ambient laboratory light; use low-actinic light sources if possible.
- Solubility Profile: MCT is practically insoluble in water and common organic solvents (Acetonitrile/Methanol) in their neutral state. It requires an alkaline environment to ionize the phenoxide and carboxylate groups for solubilization.
- Storage: Store the neat solid at -20°C under desiccated conditions.

Experimental Protocol: HPLC Method Validation

This protocol describes the separation of MCT from Levothyroxine (T4) and Liothyronine (T3). The critical quality attribute (CQA) is the Resolution (Rs) between the MCT impurity peak and the main API peak.

Reagents & Equipment

- Instrument: UHPLC or HPLC system with a binary pump, thermostatted autosampler, and Diode Array Detector (DAD).
- Column: C18 End-capped column (e.g., Waters BEH C18 or Phenomenex Kinetex), 150 x 4.6 mm, 3.5 µm or sub-2 µm.

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- Mobile Phase A: 0.05 M Potassium Dihydrogen Phosphate (adjusted to pH 2.5 with Orthophosphoric Acid). Low pH is essential to suppress silanol activity and improve peak shape.
- Mobile Phase B: Acetonitrile (HPLC Grade).

Standard Preparation (The "Alkaline Shock" Method)

- Diluent: Methanol : 0.1 M NaOH (50:50 v/v).
- Stock Solution Preparation (0.1 mg/mL):
  - Weigh 5.0 mg of MCT Reference Standard into a 50 mL amber volumetric flask.
  - Add 10 mL of Diluent. Sonicate for 2 minutes until fully dissolved (solution must be clear).
  - Bring to volume with Mobile Phase A (Note: Add Mobile Phase A slowly with swirling to prevent precipitation as pH drops).
  - Final pH check: Ensure the final solution pH is compatible with the column limits (typically pH 2-8).

Chromatographic Conditions

Parameter	Setting
Flow Rate	1.0 mL/min
Injection Volume	20 µL
Column Temp	25°C
Detection	UV @ 225 nm (Iodothyronines have max absorbance here)
Run Time	45 minutes

Gradient Program:

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Time (min)	Mobile Phase A (%)	Mobile Phase B (%)	Event
0.0	70	30	Equilibration
5.0	70	30	Isocratic Hold
25.0	40	60	Linear Gradient
35.0	40	60	Wash
36.0	70	30	Return to Initial
45.0	70	30	Re-equilibration

Mechanistic Insight: Impurity Formation

Understanding why MCT is present is crucial for process chemists. MCT typically arises during the iodination of the tyrosine residues if a chlorinating agent is inadvertently introduced or present as a contaminant (e.g., Chloramine-T used as an oxidant, or hypochlorite impurities).

The following diagram illustrates the structural relationship and potential entry point of the chlorine atom during the synthesis of T4, creating the MCT impurity.

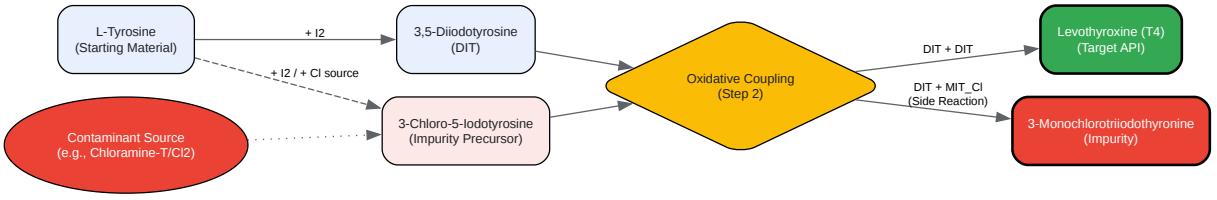

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Figure 1: Proposed pathway for the formation of **3-Monochlorotriiodothyronine** (MCT) during Levothyroxine synthesis via oxidative coupling of halogenated tyrosine derivatives.

Data Analysis & System Suitability

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To validate the method, the following System Suitability criteria must be met using a "Resolution Solution" containing both T4 (0.1 mg/mL) and MCT (0.001 mg/mL).

Elution Order Logic: Chlorine is less lipophilic and smaller than Iodine. Therefore, in Reverse-Phase chromatography, MCT usually elutes before Levothyroxine (T4).

Parameter	Acceptance Criteria	Rationale
Relative Retention Time (RRT)	MCT ≈ 0.90 - 0.95 (relative to T4)	Confirms correct peak identification.
Resolution (Rs)	> 2.0	Ensures baseline separation for accurate integration.
Tailing Factor (T)	< 1.5	Indicates minimal secondary interactions with silanols.
% RSD (n=6)	< 2.0%	Demonstrates system precision.

Calculation of Impurity Content

Use the Relative Response Factor (RRF) if established. If not, assume RRF = 1.0 (due to structural similarity) for initial estimation, but for strict QC, determine RRF by plotting the slope of the calibration curves of MCT vs. T4.

Where

is the area of the MCT peak and

is the sum of all peak areas.

References

- United States Pharmacopeia (USP).Levothyroxine Sodium Monograph: Organic Impurities. (General standard for T4 impurity profiling).
- Pharmaffiliates.Levothyroxine-impurities: Monochlorotriiodothyronine (PA 12 15590).[3] Retrieved from
- Simson Pharma.Levothyroxine Monochloro Impurity (CAS 909279-46-5). Retrieved from

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- Collier, et al.Rapid HPLC analysis of thyroid gland hormones... ResearchGate. Retrieved from
- National Institutes of Health (NIH).Stability indicating validated HPLC method for quantification of levothyroxine... PubMed. Retrieved from

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Sources

- 1. allmpus.com [allmpus.com]
- 2. Levothroxine | Sigma-Aldrich [sigmaaldrich.com]
- 3. pharmaffiliates.com [pharmaffiliates.com]
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